

# 4-Methyl-1,2,3-thiadiazole-5-carbaldehyde

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: 4-Methyl-1,2,3-thiadiazole-5-carbaldehyde

Cat. No.: B138919

[Get Quote](#)

## Technical Data Sheet: 4-Methyl-1,2,3-thiadiazole-5-carbaldehyde

Audience: Researchers, scientists, and drug development professionals.

This document provides core molecular information for **4-Methyl-1,2,3-thiadiazole-5-carbaldehyde**, a heterocyclic organic compound. The data presented is essential for researchers engaged in chemical synthesis, analysis, and drug discovery.

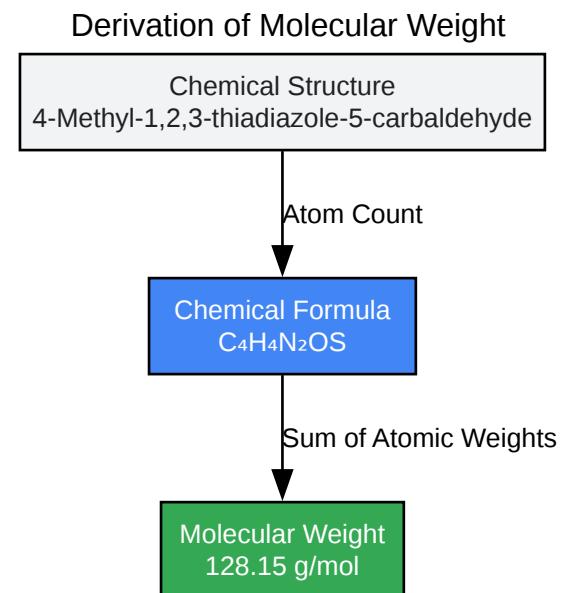
## Core Molecular Data

The fundamental molecular properties of **4-Methyl-1,2,3-thiadiazole-5-carbaldehyde** have been determined and are summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value
Chemical Formula	C <sub>4</sub> H <sub>4</sub> N <sub>2</sub> OS <sup>[1][2]</sup>
Molecular Weight	128.15 g/mol <sup>[1]</sup>
CAS Number	127108-66-1 <sup>[1]</sup>

# Logical Relationship of Molecular Properties

The determination of the molecular weight of a compound is directly derived from its chemical formula. This relationship is foundational in chemical sciences.



[Click to download full resolution via product page](#)

Caption: Logical workflow for determining the molecular weight from the chemical structure.

## Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemscene.com [chemscene.com]
- 2. 4-Methyl-1,2,3-thiadiazole-5-carbaldehyde | C4H4N2OS | CID 2771292 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. To cite this document: BenchChem. [4-Methyl-1,2,3-thiadiazole-5-carbaldehyde molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b138919#4-methyl-1-2-3-thiadiazole-5-carbaldehyde-molecular-weight-and-formula>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)